

Literature Review on Sophoraflavanone I: A Scarcity of Available Data

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Compound of Interest

Compound Name: *Sophoraflavanone I*

Cat. No.: B15139084

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An in-depth literature search for **Sophoraflavanone I** has revealed a significant lack of available scientific data, precluding the creation of a comprehensive technical guide as initially requested. While the compound is listed by some commercial chemical suppliers with the CAS number 136997-69-8 and is reportedly isolated from *Sophora moorcroftiana*, there is a notable absence of peer-reviewed research articles detailing its biological activities, mechanisms of action, or specific experimental protocols.

The majority of scientific literature in this area focuses extensively on a related compound, Sophoraflavanone G. This has led to considerable confusion, as some commercial listings for **Sophoraflavanone I** appear to incorrectly cite biological data and publications belonging to Sophoraflavanone G. For instance, studies on the phytochemicals from *Sophora moorcroftiana* have detailed the isolation and characterization of Sophoraflavanone G and other flavonoids, but do not mention **Sophoraflavanone I**.^{[1][2][3]}

This scarcity of specific information on **Sophoraflavanone I** makes it impossible to fulfill the core requirements of the requested technical guide, which include:

- **Quantitative Data Presentation:** No published studies with quantitative data such as IC50 values, inhibition percentages, or pharmacokinetic parameters for **Sophoraflavanone I** could be identified.
- **Detailed Experimental Protocols:** Without primary research papers, the methodologies for key experiments involving **Sophoraflavanone I** cannot be detailed.

- Signaling Pathway Visualization: The signaling pathways modulated by **Sophoraflavanone I** remain uninvestigated in the scientific literature, making it impossible to create the requested Graphviz diagrams.

Proposed Alternative: A Comprehensive Review of Sophoraflavanone G

Given the extensive body of research available for Sophoraflavanone G, we propose to pivot the focus of this technical guide to this well-characterized molecule. Sophoraflavanone G is a closely related prenylated flavonoid with a wealth of published data on its diverse biological activities, including anti-inflammatory, anticancer, and antimicrobial properties.[4][5]

A technical guide on Sophoraflavanone G would allow for a thorough and data-rich presentation that aligns with the original request's core requirements. We can provide:

- Structured tables of quantitative data from numerous studies.
- Detailed experimental methodologies for key assays.
- Graphviz diagrams of elucidated signaling pathways.

We believe that a comprehensive review of Sophoraflavanone G would be of significant value to researchers, scientists, and drug development professionals. We await your feedback on this proposed alternative.

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References

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